Safe Management and Disposal of dGTP-15N5 (Dilithium Salt)

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Compound of Interest

Compound Name:	*dGTP-15N5 (dilithium)*
Cat. No.:	*B12372124*

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Executive Summary & Immediate Safety Profile[1][2]

dGTP-15N5 (dilithium salt) is a stable isotope-labeled nucleotide used primarily in NMR spectroscopy and mass spectrometry standards.

Crucial Safety Distinction:

- NOT Radioactive: The

  N label is a stable isotope.[1] It does not emit radiation. Do not dispose of this in radioactive waste streams (decay drums), as this incurs unnecessary costs and regulatory confusion.

- Lithium Content: The "dilithium" designation refers to the stoichiometric counterion (

). While lithium batteries are high-hazard (ignitable/reactive), the lithium salt form in this reagent is chemically stable and generally non-hazardous in micro-molar laboratory quantities.

Quick Reference Hazard Table

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Component	Hazard Classification (GHS)	Primary Risk
dGTP-15N5	Non-Hazardous	Low. Biological precursor.
Lithium (Counterion)	Acute Tox. 4 (Oral) only in bulk	CNS effects if ingested in large quantities.
Nitrogen-15	None	None (Stable Isotope).

Regulatory Framework & Causality[4][5]

To ensure compliance and safety, we must understand the why behind the disposal logic.

The "Dilithium" Factor (Chemical vs. Battery)

Regulatory bodies like the EPA (RCRA regulations) focus heavily on lithium-ion batteries due to fire risks (Ignitability - D001). However, lithium salts in aqueous buffers do not possess this ignitability.

- Causality: The hazard of lithium salts is toxicity, not flammability. Therefore, this reagent belongs in Chemical Waste, not Battery Recycling or Universal Waste streams.

Stable Isotope Misidentification

Laboratory safety officers (EHS) often flag any container labeled with an isotope number (e.g., "15N") as potential radioactive material.

- Protocol: You must explicitly label waste containers as "Stable Isotope - Non-Radioactive" to prevent rejection by waste handlers.

Detailed Disposal Protocols

Select the scenario that matches your current situation.

Scenario A: Disposal of Expired or Unused Liquid Aliquots

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Context: You have a freezer box of dGTP-15N5 aliquots (e.g., 10 mM) that have degraded or are no longer needed.

- Segregation: Do not mix with biohazardous waste (e.g., live cultures) or radioactive waste.
- Container Selection: Use a chemically compatible container (HDPE or Glass).
- Bulking: You may combine dGTP-15N5 with other non-hazardous aqueous buffers (Tris, EDTA, water).
  - Self-Validating Step: Check the pH of the receiving waste container before pouring. dGTP solutions are typically buffered at pH 7.0–7.5. Avoid mixing with strong acids, which could precipitate the nucleotide or generate heat.
- Labeling: Apply a hazardous waste label.
  - Chemical Name: "Aqueous Solution: Deoxyguanosine Triphosphate (Lithium Salt)."
  - Constituents: Water (98%), dGTP-15N5 (<1%), Lithium (<0.1%).
  - Hazard Checkbox: Check "Toxic" (due to conservative Lithium handling) or "Non-Regulated" depending on your institution's specific threshold for dilute lithium salts.

Scenario B: Trace Residues (Tips, Tubes, Weigh Boats)

Context: Pipette tips or empty microcentrifuge tubes used during an experiment.

- Assessment: If the tips contacted only the dGTP reagent:
  - Dispose of as Solid Chemical Waste or Non-Hazardous Lab Trash (consult local EHS; many institutions allow trace buffer salts in regular trash if no P-listed chemicals are present).
- Mixed Contamination: If the tips also contacted Ethidium Bromide, SybrGreen, or recombinant DNA:
  - Dispose of according to the highest hazard contaminant (e.g., Biohazard Burn Box or Ethidium Bromide solid waste).

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Scenario C: Spills (Liquid)

Context: A 1 mL aliquot spills on the bench.

- PPE: Wear nitrile gloves and safety glasses.
- Absorb: Use paper towels or a standard chemical spill pad.
- Clean: Wipe the area with 70% Ethanol or water.
- Disposal: Place the wet paper towels into a sealed bag and dispose of as Solid Chemical Waste.

Visualizing the Decision Workflow

The following diagram illustrates the logical flow for categorizing dGTP-15N5 waste.

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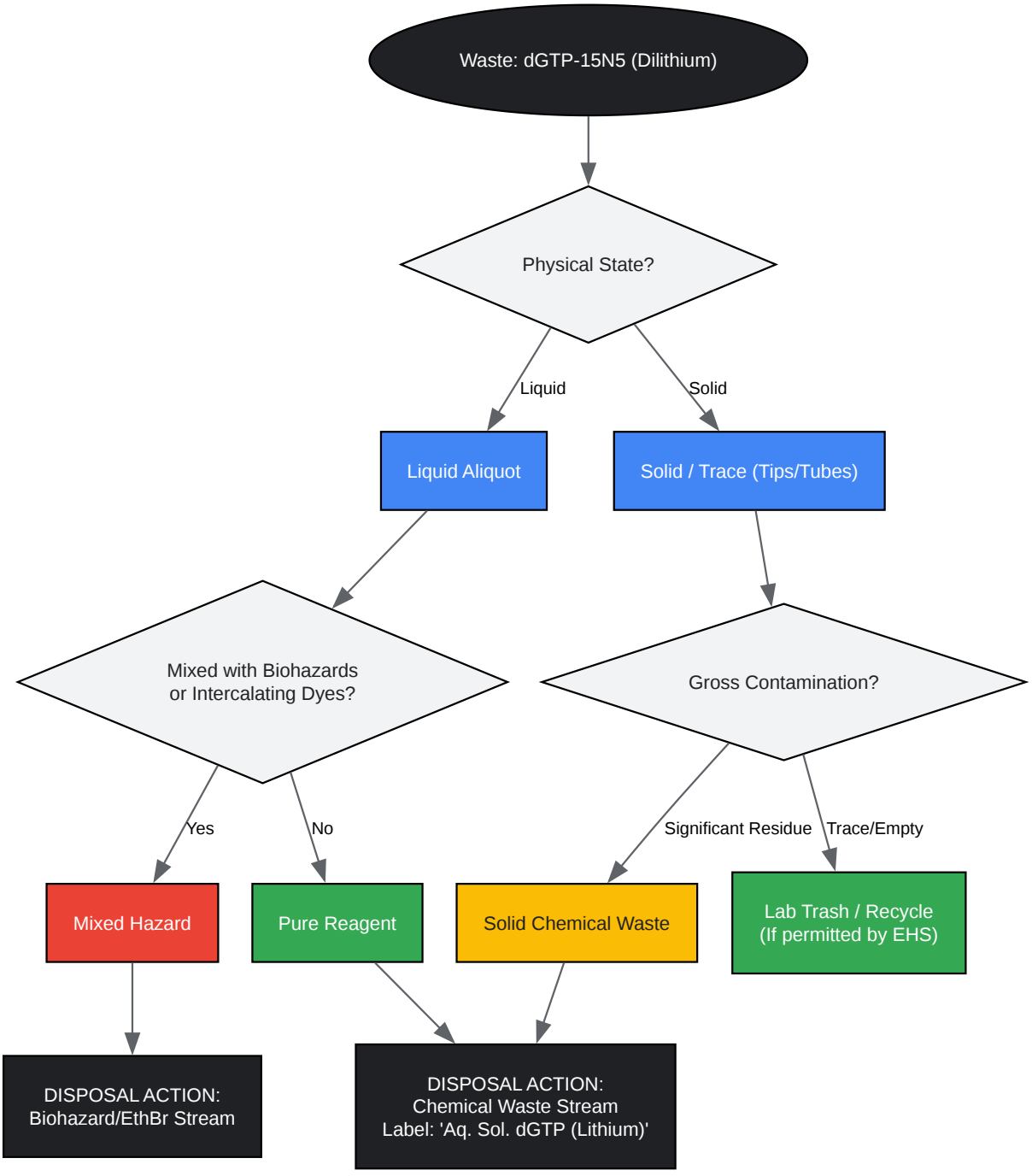

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Figure 1: Decision matrix for dGTP-15N5 waste segregation. Blue nodes indicate material state; Green indicates low-hazard paths; Red indicates high-hazard mixtures.

Technical Data for EHS Documentation

When submitting a waste pickup request, your EHS officer may require specific physicochemical data. Copy and paste the table below.

Property	Value / Description
Chemical Name	2'-Deoxyguanosine-5'-triphosphate, labeled 15N, dilithium salt
CAS Number	Unlabeled parent: 93919-41-6 (Li salt) or 2564-35-4 (Free acid)
Molecular Formula	
pH (Aqueous)	7.0 – 7.5 (Typical Buffer)
Radioactivity	NONE (Stable Isotope)
RCRA Code	None (Not P-listed or U-listed).[2] Manage as Non-Regulated Chemical Waste.
Storage	-20°C (Standard Freezer)

References

- Cayman Chemical. (2025).[3][4] Safety Data Sheet: MJ33 (lithium salt). (Note: Used as reference for general lithium salt non-hazardous classification).
- MedChemExpress. (2025).[3] Safety Data Sheet: ATP-d14 (dilithium). (Reference for nucleotide lithium salt handling).
- Moravek, Inc. (2019). How To Store And Dispose Of Radiolabeled Compounds. (Authoritative source distinguishing stable isotopes from radioactive waste).
- US EPA. (2023). Lithium Battery Recycling Regulatory Status and Frequently Asked Questions. (Clarifies distinction between lithium batteries and other lithium wastes).

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- Carl Roth. (2015).[5] Safety Data Sheet: dGTP trisodium salt. (General dGTP safety profile).

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